

Synthesis and Isotopic Purity of Ethyl Paraben-¹³C₆: A Technical Guide

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Compound of Interest

Compound Name: Ethyl Paraben-13C6

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This technical guide provides a comprehensive overview of the synthesis and isotopic purity assessment of Ethyl Paraben-¹³C₆. This isotopically labeled compound is a crucial tool in metabolism, pharmacokinetic, and environmental fate studies, serving as an internal standard for accurate quantification of ethyl paraben in various matrices.

Synthesis of Ethyl Paraben-¹³C₆

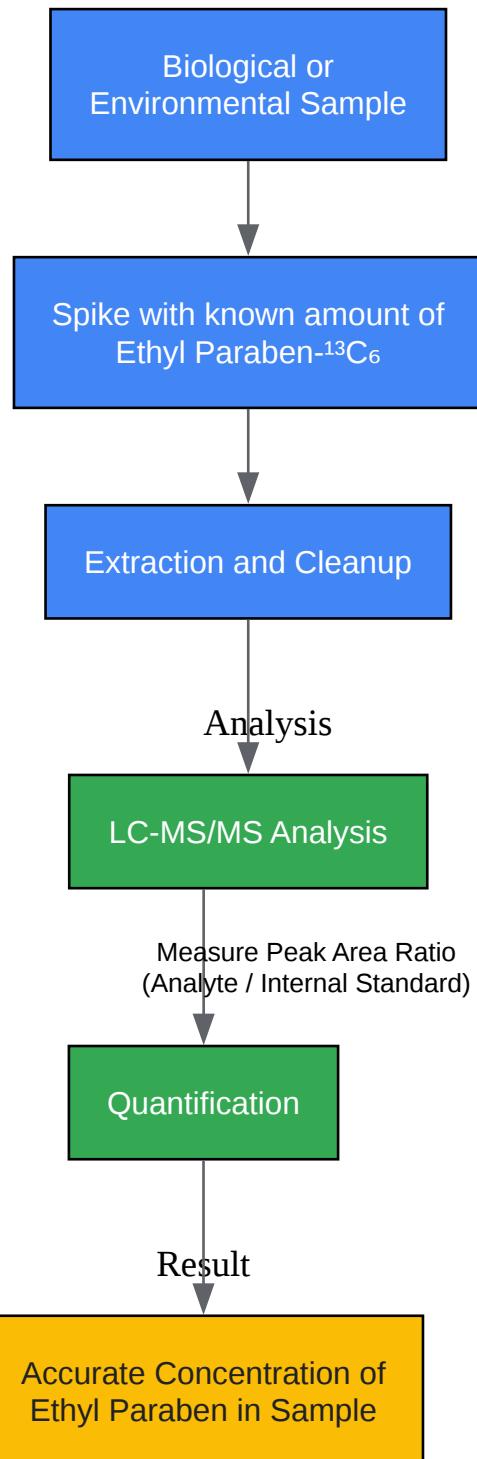
The synthesis of Ethyl Paraben-¹³C₆ with the isotopic label on the benzene ring is efficiently achieved through a two-step process starting from commercially available Phenol-¹³C₆. This method offers high regioselectivity and good overall yields.^[1] The synthetic pathway involves an initial Houben-Hoesch reaction followed by a modified haloform reaction.^{[1][2]}

Synthesis Workflow

The overall synthetic workflow is depicted below:



Sample Preparation



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References

- 1. researchgate.net [researchgate.net]
- 2. ¹³C Isotope Labeling and Mass Spectrometric Isotope Enrichment Analysis in Acute Brain Slices - PubMed [pubmed.ncbi.nlm.nih.gov]
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